

Synthesis of 9,10,16-Trihydroxyhexadecanoic Acid for Research Applications

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Compound of Interest

Compound Name: 9,10,16-Trihydroxyhexadecanoic acid

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

9,10,16-Trihydroxyhexadecanoic acid, also known as aleuritic acid, is a major constituent of shellac, a natural resin secreted by the lac bug (*Kerria lacca*)^{[1][2][3]}. This polyhydroxy fatty acid serves as a valuable and versatile starting material in various research and industrial applications. Its unique structure, featuring three hydroxyl groups, makes it a key precursor for the synthesis of macrocyclic lactones, which are highly valued in the fragrance industry for their musk-like scents^{[4][5]}. Furthermore, aleuritic acid and its derivatives have shown potential in the development of biodegradable polymers, pharmaceuticals, and as modulators of inflammatory responses^{[4][6]}.

These application notes provide detailed protocols for the synthesis of **9,10,16-trihydroxyhexadecanoic acid** from shellac, a readily available and renewable resource. The protocols are intended for research purposes, enabling the production of high-purity aleuritic acid for further investigation and development.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
IUPAC Name	9,10,16-Trihydroxyhexadecanoic acid	[7]
Synonyms	Aleuritic acid, α -Aleuritic acid	[7][8]
Molecular Formula	C ₁₆ H ₃₂ O ₅	[7][8]
Molecular Weight	304.42 g/mol	[7]
Melting Point	100.5 - 103 °C	[1]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in hot water, alcohol, acetone, and acetic acid. Insoluble in cold water, ether, and petroleum ether.	[9]

Synthesis Yield and Purity

Starting Material	Saponification Conditions	Purification Method	Yield (%)	Purity (%)	Reference
Seedlac	20% NaOH, boiling	Recrystallization (aqueous alcohol)	~25	>98	[1]
Shellac	20% NaOH, 70-110°C, >20 min	Recrystallization (20-40% ethanol)	10-20	>98	[10]
Fresh Lac Resin	Not specified	Recrystallization (80:20 water:methanol/isopropanol)	85-90 (recovery)	>99	[2] [11]
Dewaxed Shellac	20% NaOH	Not specified	28.7	Not specified	[1]

Experimental Protocols

The synthesis of **9,10,16-trihydroxyhexadecanoic acid** from shellac is a multi-step process involving saponification, isolation of the sodium salt, acidification, and purification.

Saponification of Shellac

This step involves the alkaline hydrolysis of the ester bonds in shellac to liberate the constituent acids as their sodium salts.

Materials:

- Shellac (seedlac, shellac flakes, or dewaxed shellac)
- Sodium hydroxide (NaOH)
- Distilled water

Protocol:

- Prepare a 20% (w/w) aqueous solution of sodium hydroxide.
- In a suitable reaction vessel, add 100 g of shellac to 100 mL of the 20% NaOH solution[1].
- Heat the mixture to a temperature between 70-110°C with constant stirring[10].
- Continue heating and stirring until the shellac is completely saponified. This can take from over 20 minutes to several hours depending on the form of shellac and the exact temperature[10]. The solution will become viscous.

Isolation of Sodium Aleuritate (Salting Out)

The sodium salt of aleuritic acid is less soluble than the salts of the other shellac acids and can be precipitated by the addition of a saturated salt solution.

Materials:

- Saponified shellac solution
- Saturated sodium chloride (NaCl) solution

Protocol:

- To the hot, viscous saponified solution, add a saturated solution of sodium chloride to salt out the sodium aleuritate[10].
- Allow the mixture to stand at room temperature for at least 14 hours to ensure complete precipitation[10].
- Filter the precipitate under reduced pressure and wash the collected sodium aleuritate cake with a saturated salt solution[10][12].

Acidification to Crude Aleuritic Acid

The sodium aleuritate is converted to the free acid by treatment with a mineral acid.

Materials:

- Sodium aleuritate cake
- Distilled water
- Sulphuric acid (H_2SO_4), 10-20% (w/w) solution

Protocol:

- Dissolve the sodium aleuritate cake in boiling distilled water[10].
- While the solution is still hot, slowly add 10-20% sulphuric acid with stirring until the solution is acidic (pH paper can be used to check)[1][10].
- Crude **9,10,16-trihydroxyhexadecanoic acid** will precipitate out of the solution.
- Filter the crude acid and wash it thoroughly with cold distilled water to remove any remaining mineral acid and other water-soluble impurities.

Purification by Recrystallization

To obtain high-purity aleuritic acid, the crude product is recrystallized from a suitable solvent system.

Materials:

- Crude **9,10,16-trihydroxyhexadecanoic acid**
- Ethanol or Methanol/Isopropanol
- Distilled water
- Activated carbon (optional, for decolorization)

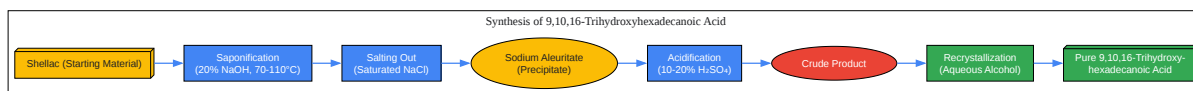
Protocol:

- Prepare a solvent mixture. A 20-40% aqueous ethanol solution or an 80:20 mixture of water to methanol/isopropanol can be effective[2][10].

- Dissolve the crude aleuritic acid in the hot solvent mixture. If the solution is colored, a small amount of activated carbon can be added, and the solution boiled for a few minutes[10].
- If activated carbon was used, filter the hot solution to remove it.
- Allow the filtrate to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the white, crystalline **9,10,16-trihydroxyhexadecanoic acid** by filtration.
- Wash the crystals with a small amount of the cold recrystallization solvent and dry them in a vacuum oven. The expected melting point of the pure product is around 101-103°C[1].

Mandatory Visualization

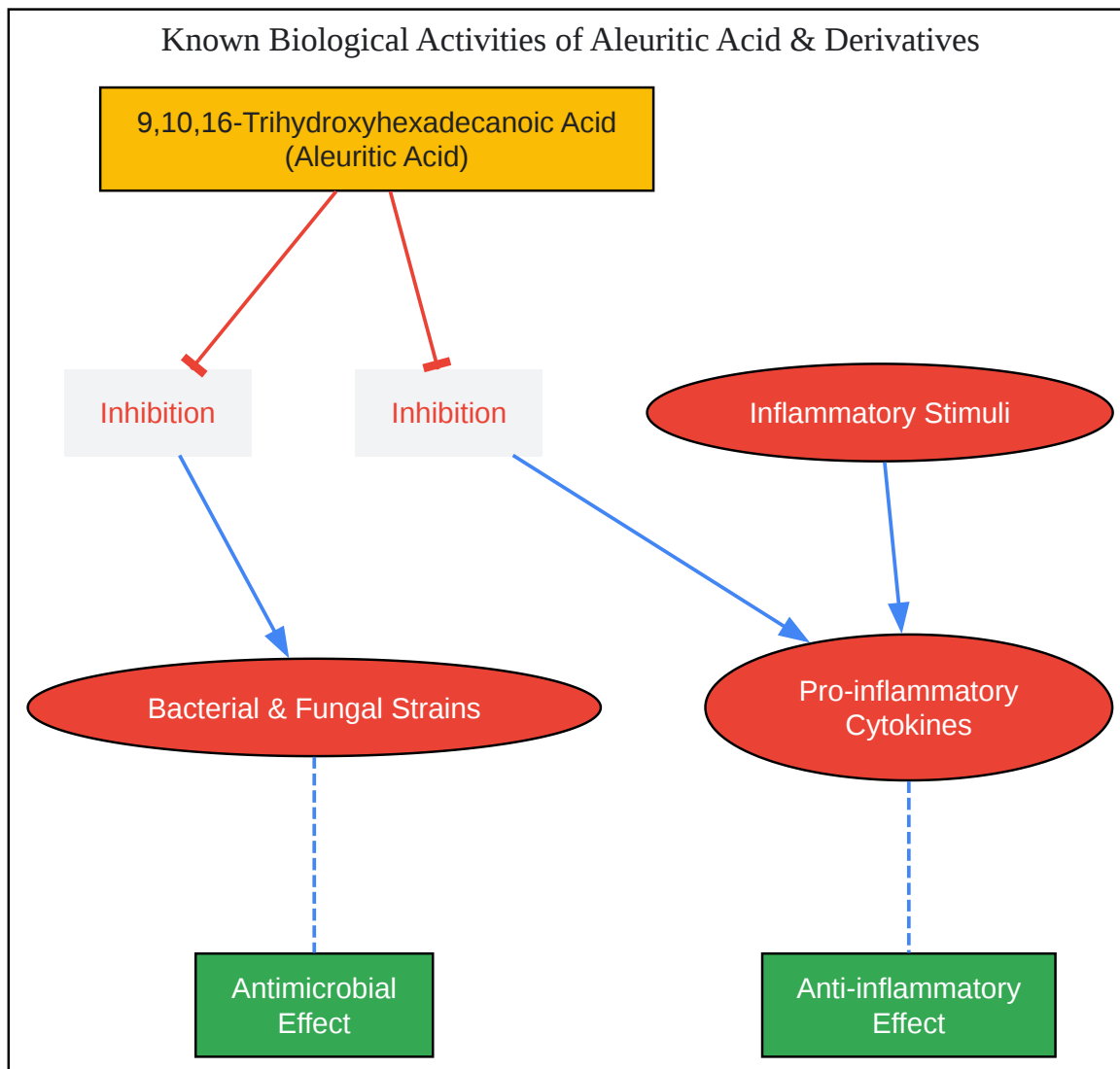
Synthesis Workflow



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Caption: Workflow for the synthesis of **9,10,16-trihydroxyhexadecanoic acid**.

Potential Biological Activities



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Caption: Overview of the biological activities of aleuritic acid.

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